

An In-depth Technical Guide to 4-Nitrophenol-d4

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Compound of Interest

Compound Name: *C6HD4NO2*

Cat. No.: *B118739*

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This technical guide provides a comprehensive overview of the safety, physicochemical properties, and toxicological profile of 4-Nitrophenol-d4. It is intended for researchers, scientists, and professionals in drug development who handle or utilize this compound in their work.

Chemical and Physical Properties

4-Nitrophenol-d4 is a deuterated form of 4-Nitrophenol, where four hydrogen atoms on the benzene ring have been replaced with deuterium. This isotopic labeling is useful in various research applications, including as an internal standard in mass spectrometry-based analyses.

Table 1: Physical and Chemical Properties of 4-Nitrophenol-d4 and 4-Nitrophenol

Property	4-Nitrophenol-d4	4-Nitrophenol
CAS Number	93951-79-2[1][2]	100-02-7[3]
Molecular Formula	C ₆ HD ₄ NO ₃ [1]	C ₆ H ₅ NO ₃ [4][5]
Molecular Weight	143.13 g/mol [6][7]	139.11 g/mol [4][5]
Appearance	-	Colorless to pale yellow crystalline solid[4][8]
Melting Point	113-115 °C[1][7]	113-114 °C[4][9]
Boiling Point	279 °C[1]	279 °C[4][10][11]
Water Solubility	-	10 g/L (15 °C), 11.6 g/L (20 °C), 16 g/L (25 °C)
Vapor Pressure	-	1.2 x 10 ⁻⁵ mm Hg at 25°C[9]
Density	-	1.479 g/cm ³ at 20°C[9]
pKa	-	7.15 (in water)[4]

Toxicological Data

The toxicological profile of 4-Nitrophenol-d4 is expected to be similar to that of 4-Nitrophenol. Acute exposure to 4-Nitrophenol can cause headaches, drowsiness, nausea, and cyanosis[5]. It is harmful if swallowed, in contact with skin, or inhaled[12].

Table 2: Acute Toxicity of 4-Nitrophenol

Route of Exposure	Species	LD50/LC50	Reference
Oral	Rat	202-620 mg/kg	[13]
Oral	Mouse	470-625.7 mg/kg	[13]
Dermal	Rabbit	Moderate Toxicity	[14]
Inhalation	Rat	-	[14]

Experimental Protocols

The following are representative experimental protocols for determining key physicochemical and toxicological properties. These are based on established methodologies and OECD guidelines and are likely similar to the methods used to characterize 4-Nitrophenol-d4.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature at which the solid-to-liquid phase transition occurs.

Methodology:

- A small, finely powdered sample of 4-Nitrophenol-d4 is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range[15][16].

Boiling Point Determination (Thiele Tube Method)

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Methodology:

- A small amount of the liquid is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed in the test tube.
- The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.

- The heat is removed, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

Acute Oral Toxicity (LD50) Determination (Up-and-Down Procedure - OECD Guideline 425)

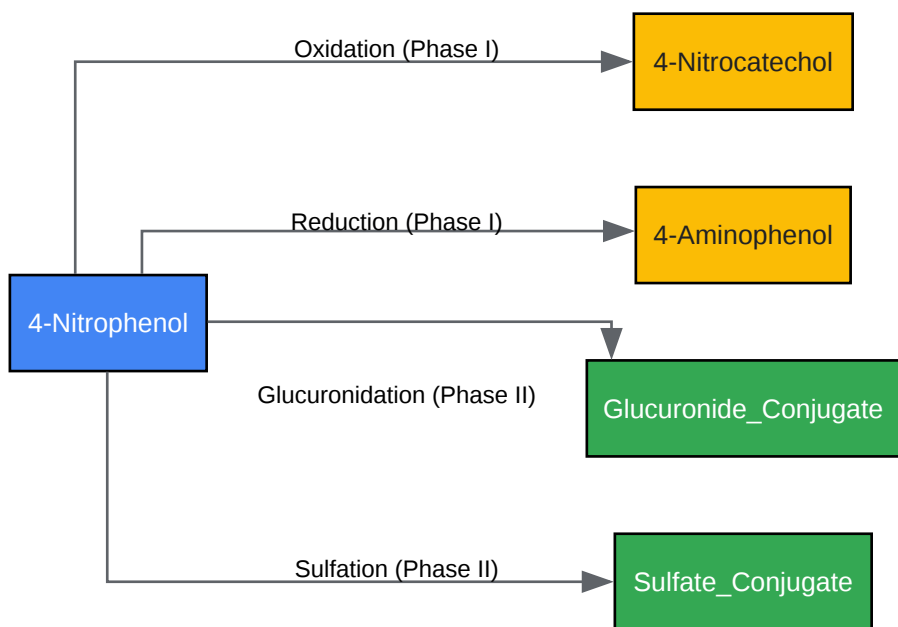
Objective: To determine the median lethal dose (LD50) of a substance when administered orally.

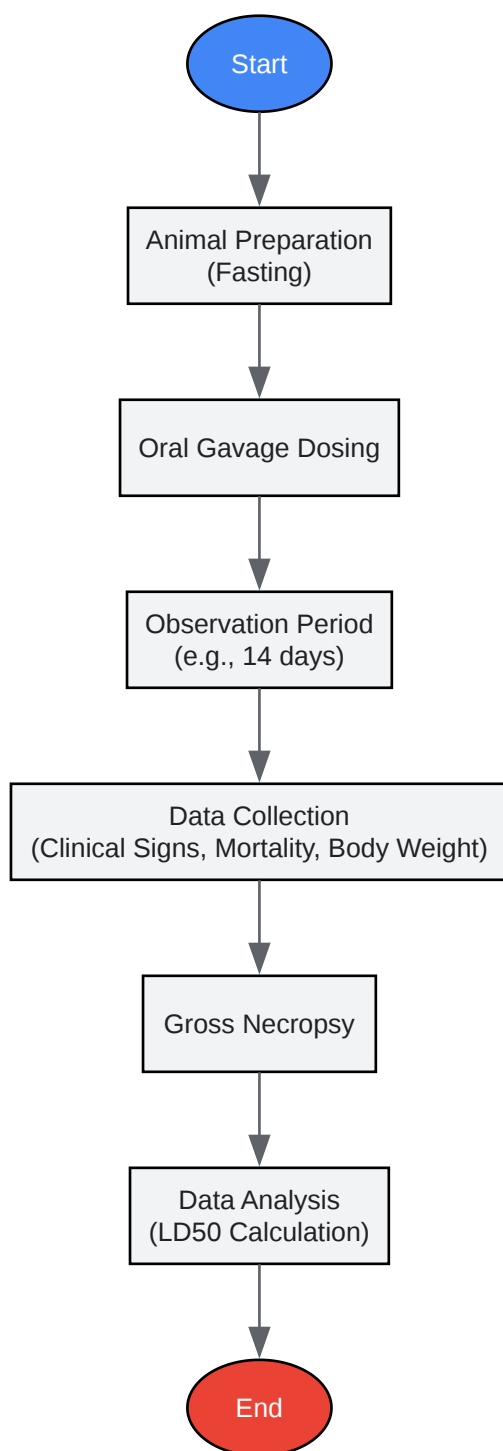
Methodology:

- A single animal (typically a rat) is dosed at a level just below the estimated LD50.
- If the animal survives, the next animal is dosed at a higher level. If it dies, the next animal is dosed at a lower level.
- This sequential dosing continues, with the outcome for each animal determining the dose for the next.
- The LD50 is calculated from the results of a small number of animals (typically 4-6) using a statistical method.
- Animals are observed for a defined period (e.g., 14 days) for signs of toxicity and mortality[17].

Metabolic Pathway

4-Nitrophenol undergoes both Phase I and Phase II metabolism in the body. The primary routes of metabolism are reduction of the nitro group and conjugation with glucuronic acid or sulfate[18].





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References

- 1. 93951-79-2 CAS MSDS (4-NITROPHENOL-2,3,5,6-D4) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. 4-Nitrophenol-d4 | CAS 93951-79-2 | LGC Standards [lgcstandards.com]
- 3. 4-Nitrophenol | 100-02-7 [chemicalbook.com]
- 4. 4-Nitrophenol - Wikipedia [en.wikipedia.org]
- 5. epa.gov [epa.gov]
- 6. 4-Nitrophenol-ring-d4 (D, 98%)- Cambridge Isotope Laboratories, DLM-296-0.1 [isotope.com]
- 7. 4-硝基苯酚-2,3,5,6-d4 98 atom % D, 98% (CP) | Sigma-Aldrich [sigmaaldrich.com]
- 8. 4-Nitrophenol | C6H5NO3 | CID 980 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Table 4-6, Physical and Chemical Properties of 4-Nitrophenol - Toxicological Profile for Nitrophenols - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. 4-Nitrophenol CAS#: 100-02-7 [m.chemicalbook.com]
- 11. quora.com [quora.com]
- 12. assets.thermofisher.com [assets.thermofisher.com]
- 13. HEALTH EFFECTS - Toxicological Profile for Nitrophenols - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 14. chemview.epa.gov [chemview.epa.gov]
- 15. chem.ucalgary.ca [chem.ucalgary.ca]
- 16. chem.libretexts.org [chem.libretexts.org]
- 17. enamine.net [enamine.net]
- 18. atsdr.cdc.gov [atsdr.cdc.gov]
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